

Application Notes: Handling and Storage of Thioformic Acid

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Compound of Interest

Compound Name: Thiic

Cat. No.: B608715

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1. General Information

Thioformic acid is a reactive and potentially hazardous chemical. Proper handling and storage are crucial to ensure the safety of laboratory personnel and the integrity of the compound. It is known for its pungent odor and is flammable.

2. Safe Handling Procedures

All work with thioformic acid should be conducted in a well-ventilated fume hood to minimize inhalation exposure. Personal protective equipment (PPE) is mandatory.

- Engineering Controls: A properly functioning chemical fume hood is essential.
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles and a face shield are required.
 - Hand Protection: Use chemically resistant gloves, such as nitrile or neoprene. Consult the manufacturer's glove selection guide for specific breakthrough times.
 - Skin and Body Protection: A flame-resistant lab coat, long pants, and closed-toe shoes are necessary.

3. Storage

Thioformic acid should be stored in a cool, dry, and well-ventilated area away from incompatible materials.

- Temperature: Store in a refrigerator or a cool, designated chemical storage area.
- Containers: Keep in the original, tightly sealed container.
- Incompatible Materials: Avoid contact with strong oxidizing agents, bases, and metals.

4. Emergency Procedures

- Spills: In case of a small spill, absorb the material with an inert, non-combustible absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal. For large spills, evacuate the area and contact your institution's EHS department.
- Fire: Use a dry chemical, carbon dioxide, or foam fire extinguisher. Do not use water, as it may react with the substance.
- First Aid:
 - Inhalation: Move the affected person to fresh air. Seek immediate medical attention.
 - Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
 - Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Protocols

General Protocol for Working with Thioformic Acid

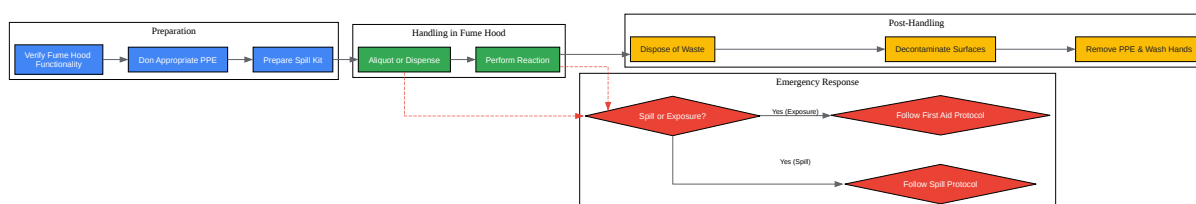
- Preparation: Before starting any work, ensure the fume hood is operational and all necessary PPE is available and in good condition. Have spill control materials and emergency contact information readily accessible.

- Aliquoting:
 - Perform all aliquoting and dispensing of thioformic acid inside the fume hood.
 - Use appropriate, clean, and dry glassware or compatible plasticware.
 - Keep the container tightly sealed when not in use.
- Reaction Setup:
 - If using thioformic acid in a reaction, add it slowly to the reaction mixture.
 - Be aware of potential exothermic reactions and have a cooling bath on standby if necessary.
- Waste Disposal:
 - Dispose of all waste containing thioformic acid in a designated, properly labeled hazardous waste container.
 - Follow all local, state, and federal regulations for hazardous waste disposal.
- Decontamination:
 - Clean any contaminated surfaces and equipment thoroughly.
 - Wash hands thoroughly after handling the chemical.

Data Summary

Property	Value
Chemical Formula	CH ₂ OS
Molecular Weight	62.09 g/mol
Appearance	Colorless to yellow liquid
Odor	Pungent
Boiling Point	Approximately 85-87 °C (decomposes)
Storage Temperature	2-8 °C
Incompatible Materials	Strong oxidizing agents, bases, metals

Diagrams



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Caption: Workflow for Safe Handling of Thioformic Acid.

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